MOPSO Buffer: A Comprehensive Technical Guide for Advanced Biochemical and Pharmaceutical Applications

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Compound of Interest

Compound Name:	*Sodium 2-hydroxy-3-morpholinopropane-1-sulfonate*
CAS No.:	*79803-73-9*
Cat. No.:	*B3023118*

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In the landscape of modern biological research and pharmaceutical development, the precise control of pH is not merely a technicality but a cornerstone of experimental validity and reproducibility. The choice of a buffering agent can profoundly influence experimental outcomes, from enzymatic activity assays to the stability of biopharmaceutical formulations. This guide provides an in-depth exploration of 3-Morpholino-2-hydroxypropanesulfonic acid (MOPSO), a zwitterionic buffer that has garnered significant attention for its robust performance in a multitude of sensitive applications. Here, we will dissect the core properties of MOPSO, elucidate the rationale behind its selection in specific experimental contexts, and provide actionable protocols for its effective implementation.

Fundamental Characteristics of MOPSO: Beyond the pH Range

MOPSO, a member of the "Good's buffers" series, is structurally similar to the more commonly known MOPS but is distinguished by a hydroxyl group on the second carbon of the propane

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moiety.[1][2] This seemingly minor structural alteration confers a unique set of properties that render MOPSO an optimal choice for specific applications.

Physicochemical Properties

A thorough understanding of MOPSO's fundamental characteristics is essential for its appropriate application.

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Property	Value	Significance for Experimental Design
Molecular Weight	225.26 g/mol [3]	Crucial for the accurate preparation of buffer solutions of a desired molarity.
pKa (at 25°C)	6.9[1][4]	This value is the inflection point of the buffer's titration curve and indicates the pH at which it has the maximum buffering capacity.
Buffering pH Range	6.2 - 7.6[3][5]	This is the effective range over which MOPSO can resist significant changes in pH, making it ideal for experiments within the physiological range.
ΔpKa/°C	-0.015[1]	This value quantifies the change in pKa with temperature. The relatively small value for MOPSO indicates good pH stability across a range of experimental temperatures.[6]
Solubility in Water	High (0.75 M at 0°C)[1]	The excellent water solubility of MOPSO facilitates the preparation of concentrated stock solutions and ensures rapid and complete dissolution, preventing localized pH fluctuations.[6]

Key Advantages in a Research Setting

The utility of MOPSO extends beyond its buffering capacity. Several inherent characteristics make it a superior choice in many experimental workflows.

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- Minimal Metal Ion Chelation: In biochemical assays, the activity of many enzymes is dependent on the presence of specific metal ions.[6] MOPSO is characterized by its negligible tendency to form complexes with most metal ions, ensuring that these essential cofactors remain available for enzymatic reactions.[3][5][7] However, it's worth noting that it can form complexes with some organotin(IV) molecules and has been used in the analysis of copper.[1][2][3][5]

- Biological Inertness and Membrane Impermeability: A critical feature of MOPSO is its inability to readily cross biological membranes.[6][8] This "biofilm barrier" property is vital in cell culture applications, as it prevents the buffer from interfering with intracellular pH and biochemical pathways.[6][8]

- Stability and Low Salt Effect: MOPSO exhibits robust buffering performance that is minimally affected by the ionic strength of the solution, a phenomenon known as a small salt effect.[6] This ensures reliable pH control even in complex biological samples or reaction mixtures with varying salt concentrations.[6]

- Chemical Stability: MOPSO possesses stable chemical properties, making it a reliable component in various experimental setups.[9]

Strategic Applications in Research and Drug Development

The unique properties of MOPSO lend themselves to a variety of applications where precise and stable pH control is paramount.

Cell Culture Media

Maintaining a stable physiological pH is critical for the growth and viability of cells in culture. MOPSO is an excellent choice for buffering cell culture media due to its relevant pH range, low toxicity, and inability to penetrate the cell membrane, thus not disturbing the intracellular environment.[6][10]

Electrophoresis

MOPSO is utilized as a running buffer in various electrophoretic techniques, including discontinuous gel electrophoresis on rehydratable polyacrylamide gels.[1][3] Its low ionic

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mobility makes it particularly well-suited for capillary electrochromatography.[3][5]

Protein Purification and Analysis

In protein purification using chromatography, maintaining a stable pH is crucial for protein integrity and the effectiveness of the separation process.[3][5] MOPSO is also known to interact with the peptide backbone of proteins like bovine serum albumin (BSA), offering protection against thermal denaturation.[3][5] This stabilizing effect is advantageous when studying protein function or developing biopharmaceutical formulations.

Biochemical Assays

The minimal interference with biological reactions and low absorbance in the UV-Vis spectrum make MOPSO an ideal buffer for various biochemical assays, including enzymatic assays and spectrophotometric measurements.[11]

Experimental Protocols and Methodologies

The following section provides detailed, step-by-step protocols for the preparation and application of MOPSO buffer.

Preparation of a 0.5 M MOPSO Stock Solution (pH 7.4)

This protocol outlines the preparation of a concentrated MOPSO stock solution, which can be diluted to the desired working concentration for various applications.

Materials:

- MOPSO (free acid) powder (MW: 225.26 g/mol)
- High-purity, deionized water (dH_2O)
- 10 N Sodium Hydroxide (NaOH) solution
- Calibrated pH meter
- Stir plate and magnetic stir bar
- Graduated cylinders and beakers

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- Volumetric flask (1 L)

Procedure:

- Weighing the MOPSO Powder: Accurately weigh 112.63 g of MOPSO free acid powder.[6]
- Initial Dissolution: In a beaker, add the weighed MOPSO powder to approximately 800 mL of dH_2O.[6][9] Place the beaker on a stir plate and add a magnetic stir bar. Stir until the powder is completely dissolved.
- pH Adjustment: Carefully add 10 N NaOH dropwise to the solution while continuously monitoring the pH with a calibrated pH meter. Continue adding NaOH until the pH of the solution reaches 7.4.
- Final Volume Adjustment: Transfer the solution to a 1 L volumetric flask. Rinse the beaker with a small amount of dH_2O and add the rinse to the volumetric flask to ensure all the buffer is transferred. Add dH_2O to bring the final volume to the 1 L mark.[12]
- Sterilization and Storage: For applications requiring sterility, the buffer solution can be filter-sterilized through a 0.22 µm filter. Store the prepared buffer at room temperature.[3][5] For long-term storage, refrigeration at 2-8°C is recommended.[4][13]

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Figure 1: Workflow for the preparation of a 0.5 M MOPSO stock solution.

Considerations for Storage and Stability

Proper storage is crucial to maintain the integrity and performance of MOPSO buffer.

- Temperature: MOPSO powder should be stored at room temperature in a dry, well-ventilated area.[14] Prepared solutions are best stored at 2-8°C to inhibit microbial growth.[4][13] While MOPSO is stable at low temperatures and less prone to crystallization, repeated freeze-thaw cycles should be avoided.[14][15]
- Light: To prevent potential photodegradation, it is advisable to store MOPSO solutions in amber or opaque bottles, especially for long-term storage.[13]

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- Humidity and Sealing: MOPSO powder is hygroscopic and should be stored in a tightly sealed container to prevent moisture absorption, which can lead to clumping and pH drift.[14] Proper sealing also prevents contamination from atmospheric gases like carbon dioxide.[14]

Comparative Analysis with Other Common Buffers

The selection of a buffer should be a deliberate choice based on the specific requirements of the experiment. The following diagram illustrates the decision-making process for selecting MOPSO over other common biological buffers.

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Figure 2: Decision tree for selecting MOPSO buffer based on experimental parameters.

Conclusion

MOPSO is a versatile and robust zwitterionic buffer with a unique combination of properties that make it an excellent choice for a wide range of applications in research and drug development. Its minimal metal ion chelation, biological inertness, and stability across different conditions provide a reliable and consistent environment for sensitive biochemical and cellular experiments. By understanding the fundamental characteristics and following validated protocols, researchers can leverage the full potential of MOPSO to enhance the accuracy and reproducibility of their work.

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